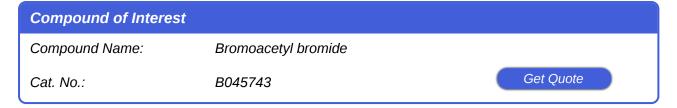


Personal protective equipment for handling Bromoacetyl bromide

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Essential Safety and Handling Guide for Bromoacetyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **Bromoacetyl bromide**. Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk.

Bromoacetyl bromide is a corrosive and water-reactive chemical that poses significant health risks.[1][2] It can cause severe burns to the skin and eyes and damage to the respiratory and digestive tracts.[1][2][3][4][5] It is also a lachrymator, a substance that causes tearing.[1] Due to its violent reaction with water, specific precautions must be taken to avoid contact with moisture.[1][4]

Hazard and Property Overview

A clear understanding of the chemical's properties is foundational to safe handling. The following tables summarize the key hazards and quantitative data for **Bromoacetyl bromide**.

Table 1: Summary of Hazards



Hazard Type	Description	Citations
Health Hazards	Causes severe skin and eye burns.[1][2][5][6] Lachrymator (induces tearing).[1][5] Inhalation causes chemical burns to the respiratory tract. [1] Ingestion may cause severe and permanent damage to the digestive tract. [1][2]	[1][2][5][6]
Physical Hazards	Reacts violently and potentially explosively with water, steam, or moist air.[1] May be corrosive to metals.[6]	[1][6]
Reactivity	Incompatible with strong oxidizing agents, strong bases, and alcohols.[1][4][7]	[1][4][7]

Table 2: Physical and Chemical Properties

Property	Value	Citations
Molecular Formula	C ₂ H ₂ Br ₂ O	[1]
Molecular Weight	201.85 g/mol	[1]
Appearance	Colorless to yellow liquid	[1]
Boiling Point	147 - 150 °C (300.2 - 302 °F)	[1]
Vapor Pressure	3.8 mm Hg @ 25 °C	[1]
Specific Gravity	2.317 g/cm ³	[1]
Flash Point	> 105 °C (> 221 °F)	[1]

Personal Protective Equipment (PPE)



A comprehensive PPE strategy is mandatory to prevent exposure. The minimum required PPE for handling **Bromoacetyl bromide** includes:

- Eye and Face Protection: Wear tightly fitting chemical safety goggles combined with a full-face shield (minimum 8 inches).[5][6] Standard safety glasses are not sufficient. Eye protection must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[1][3] Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[5]
 - Protective Clothing: A complete chemical-resistant suit or lab coat should be worn to
 protect against skin contact.[1][5][8] All protective clothing must be clean and put on before
 work begins.[4] Contaminated clothing must be removed immediately and laundered
 separately before reuse.[1][2][4]
 - Footwear: Closed-toe shoes are required. Contaminated shoes should be discarded.[1]
- Respiratory Protection: All work must be conducted in a certified chemical fume hood. If
 workplace conditions warrant a respirator, a respiratory protection program that meets
 OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[1] A full-face
 respirator with appropriate cartridges (e.g., type ABEK in Europe) or a full-face supplied-air
 respirator may be necessary depending on the risk assessment.[6]

Operational Plan: Handling Protocol

A systematic approach to handling ensures that safety is maintained at every step.

Step 1: Pre-Handling Preparations

- Training: Confirm that all personnel have been trained on the specific hazards and proper handling procedures for Bromoacetyl bromide.[4]
- Fume Hood: Ensure a certified chemical fume hood is functioning correctly.
- Safety Equipment: Locate and verify the accessibility and functionality of the nearest safety shower and eyewash station.[1][4]



- Spill Kit: Have a spill kit ready. The kit should contain an inert absorbent material like dry sand, vermiculite, or earth.[1][4] Do not use water or combustible materials.
- Container Inspection: Check the container for any damage or leaks before moving it.

Step 2: Chemical Handling Procedure

- Transport: Transport the chemical in a secondary, sealed, and shatter-resistant container.
- Work Area: Conduct all work within the chemical fume hood. Keep the sash at the lowest possible height.
- Dispensing: Open the container slowly. Avoid contact with moist air.[1] Dispense the required amount carefully, avoiding splashes.
- Reaction Setup: If adding to a reaction, always add the Bromoacetyl bromide slowly to the other reagents. Never add water to Bromoacetyl bromide, as this can cause a violent reaction.[2]
- Container Sealing: Tightly close the container immediately after use.[1][6] Containers that have been opened must be carefully resealed and kept upright.[5][6]

Step 3: Post-Handling Procedures

- Decontamination: Wipe down the work area in the fume hood with a suitable solvent (if applicable and safe) and then clean with soap and water.
- PPE Removal: Remove personal protective equipment in the correct order to avoid crosscontamination. Dispose of single-use items like gloves as hazardous waste.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical, before eating, drinking, or smoking.[1][2][4]
- Storage: Store **Bromoacetyl bromide** in a tightly closed container in a dry, cool, well-ventilated, and corrosive-resistant area.[1][5][6] It should be refrigerated (2-8°C or below 4°C/39°F) and kept away from water and incompatible materials.[1][6]

Emergency Procedures



Immediate and appropriate action is critical in an emergency.

Spill Response Plan

- Evacuate: Evacuate all non-essential personnel from the spill area.[4][5]
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Control Ignition Sources: Eliminate all ignition sources from the immediate area.[4][9]
- Containment: Wearing full PPE, contain the spill using an inert absorbent material such as dry sand or vermiculite.[1][4] DO NOT USE WATER.[1][4][9]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealable container for hazardous waste disposal.[4][9]
- Decontaminate: Clean the spill area once the material is removed.
- Reporting: Report the incident to the appropriate environmental health and safety personnel.

First Aid Measures

Medical attention should be sought immediately in all cases of exposure.[1][8]

- Inhalation: Move the victim to fresh air immediately.[1][5] If breathing is difficult, administer oxygen.[1] Do not use mouth-to-mouth resuscitation.[1]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15-30 minutes while removing all contaminated clothing and shoes.[1][3]
- Eye Contact: Immediately flush eyes with large amounts of running water for at least 15-30 minutes, holding the eyelids open.[1][3][5] Remove contact lenses if present and easy to do. [5][6][8]
- Ingestion: Do NOT induce vomiting.[1][3][5] If the victim is conscious and alert, give 2-4 cupfuls of water or milk.[1] Never give anything by mouth to an unconscious person.[1][5]





Disposal Plan

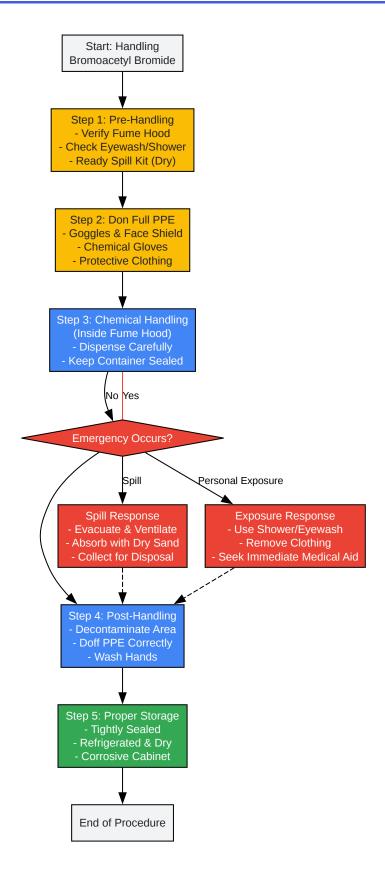
All Bromoacetyl bromide waste must be treated as hazardous.

- Waste Collection: Collect all waste, including contaminated absorbents and disposable PPE, in a designated, properly labeled, and sealed hazardous waste container.[4][5]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name "Bromoacetyl bromide."
- Storage: Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- Disposal: Arrange for disposal through a licensed professional waste disposal service.[5] Waste generators must comply with all federal, state, and local hazardous waste regulations. [1]

Visual Workflow for Safe Handling

The following diagram outlines the key decision points and procedures for safely working with Bromoacetyl bromide.





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Caption: Workflow for handling **Bromoacetyl bromide**, including emergency procedures.



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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. Bromoacetyl bromide | C2H2Br2O | CID 61147 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. nj.gov [nj.gov]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. echemi.com [echemi.com]
- 8. lobachemie.com [lobachemie.com]
- 9. BROMOACETYL BROMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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